

Personal protective equipment for handling alpha-Phenylcinnamic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-Phenylcinnamic acid*

Cat. No.: B041807

[Get Quote](#)

Essential Safety and Handling Guide for alpha-Phenylcinnamic Acid

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for handling **alpha-Phenylcinnamic acid**, including detailed operational and disposal plans.

Chemical Identification and Hazards

- Chemical Name: **alpha-Phenylcinnamic acid**
- CAS Number: 91-48-5
- Appearance: White to light yellow powder[1]
- Hazards:
 - Causes skin irritation[2][3]
 - Causes serious eye irritation[2][3]
 - May cause respiratory irritation[2][3]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **alpha-Phenylcinnamic acid**.

Body Part	PPE Item	Standard/Specification
Eyes/Face	Safety glasses with side shields or chemical safety goggles	OSHA 29 CFR 1910.133 or European Standard EN166[4] [5]
Skin	Chemical-impermeable gloves (e.g., Nitrile, Neoprene)	Follow manufacturer's guidelines for chemical resistance.
Lab coat or chemical-resistant coveralls	To protect skin and personal clothing.	
Respiratory	NIOSH-approved respirator (e.g., N95 dust mask)	Required when dusts are generated or if ventilation is inadequate
Feet	Closed-toe shoes	To protect feet from spills.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form to minimize inhalation of dust.[3][6]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[5]
- Before starting, ensure all necessary PPE is available and in good condition.

2. Handling the Solid Compound:

- Wear all required PPE as outlined in the table above.
- When weighing or transferring the solid, do so carefully to avoid generating dust.
- Use a spatula or other appropriate tool for transfers.
- Keep the container tightly closed when not in use.[\[3\]](#)[\[4\]](#)

3. Preparing Solutions:

- When dissolving the solid, add it slowly to the solvent to avoid splashing.
- Handle the solution in a fume hood.
- If the solvent is volatile, ensure adequate ventilation and take precautions against ignition sources.

4. Accidental Release Measures:

- Small Spills:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, sweep up the spilled solid, avoiding dust formation, and place it into a suitable, labeled container for disposal.[\[3\]](#)
 - Clean the spill area with a suitable solvent and then wash with soap and water.
- Large Spills:
 - Evacuate the area and prevent entry.
 - Remove all sources of ignition.[\[6\]](#)
 - Ventilate the area.
 - Contact your institution's environmental health and safety (EHS) department for assistance with cleanup.

5. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[4]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. If skin irritation persists, call a physician.[3][4]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3][4]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[3][5]

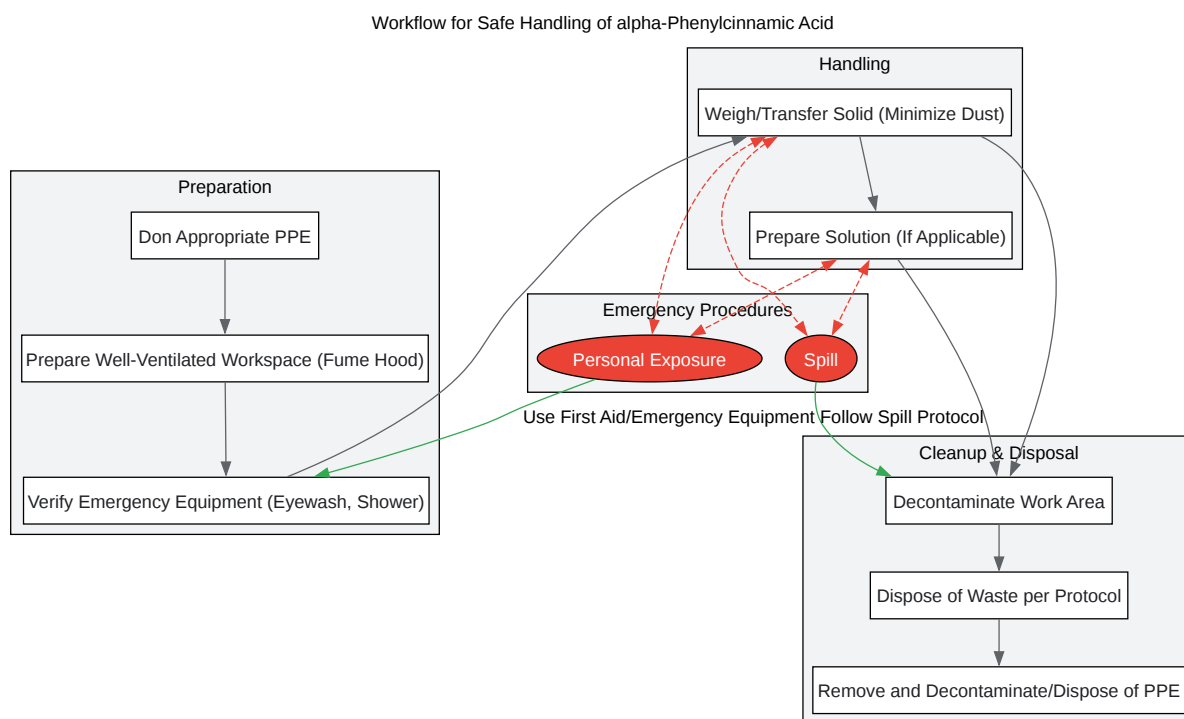
Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Unused or Waste Product:
 - The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[6]
 - Do not dispose of down the drain or in regular trash.[6]
- Contaminated Packaging:
 - Containers should be triple-rinsed (or equivalent) with a suitable solvent.[6]
 - The rinsate should be collected and disposed of as hazardous waste.
 - After rinsing, the packaging can be punctured to make it unusable for other purposes and then offered for recycling or reconditioning.[6]
- Contaminated PPE:
 - Disposable gloves and other contaminated disposable items should be placed in a sealed bag and disposed of as chemical waste.

- Reusable PPE should be decontaminated thoroughly after use.

Experimental Workflow for Handling **alpha-Phenylcinnamic Acid**



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **alpha-Phenylcinnamic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. alpha-Phenylcinnamic acid, (E)- | C₁₅H₁₂O₂ | CID 700620 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. echemi.com [echemi.com]
- To cite this document: BenchChem. [Personal protective equipment for handling alpha-Phenylcinnamic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041807#personal-protective-equipment-for-handling-alpha-phenylcinnamic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com